

Confirming the Structure of 5-Methylindan using 2D NMR: A Comparative Guide

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Compound of Interest

Compound Name: 5-Methylindan

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This guide provides a comprehensive overview of the application of two-dimensional Nuclear Magnetic Resonance (2D NMR) spectroscopy for the structural elucidation of **5-Methylindan**. By comparing predicted spectral data with established principles of NMR spectroscopy, this document outlines a clear methodology for confirming the molecular structure of this compound. Detailed experimental protocols and data interpretation strategies are presented to assist researchers in applying these techniques.

Introduction to 5-Methylindan and 2D NMR

5-Methylindan is an aromatic hydrocarbon with the chemical formula $C_{10}H_{12}$. Its structure consists of a benzene ring fused to a five-membered cyclopentane ring, with a methyl group attached to the benzene ring. The precise location of the methyl group and the connectivity of the aliphatic protons are crucial for unambiguous structural confirmation.

Two-dimensional NMR techniques, such as Correlation Spectroscopy (COSY) and Heteronuclear Single Quantum Coherence (HSQC), are powerful tools for determining the connectivity of atoms within a molecule.

- **COSY (1H - 1H Correlation Spectroscopy):** This experiment identifies protons that are coupled to each other, typically through two or three bonds. Cross-peaks in a COSY spectrum indicate which protons are neighbors in a spin system.

- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates proton signals with the signals of directly attached heteronuclei, most commonly ^{13}C . Each cross-peak in an HSQC spectrum represents a direct bond between a proton and a carbon atom.

By combining the information from these two experiments, a detailed map of the molecular structure can be constructed.

Predicted 2D NMR Correlations for 5-Methylindan

While experimental 2D NMR spectra for **5-Methylindan** are not readily available in public databases, we can predict the expected correlations based on its known structure and typical chemical shifts for similar compounds.

Structure of **5-Methylindan** with Atom Numbering:

Caption: Workflow for 2D NMR-based structure confirmation of **5-Methylindan**.

Conclusion

The combined application of ^1H - ^1H COSY and ^1H - ^{13}C HSQC NMR spectroscopy provides a robust and definitive method for the structural confirmation of **5-Methylindan**. By establishing the connectivity of protons in both the aliphatic and aromatic regions through COSY and then assigning the corresponding carbon atoms via HSQC, a complete and unambiguous assignment of the molecular structure can be achieved. The predicted data and experimental protocols outlined in this guide serve as a valuable resource for researchers undertaking the synthesis and characterization of **5-Methylindan** and related compounds.

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